

# An In-depth Technical Guide to the Molecular Structure and Properties of Cyclopenthiazide

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## Compound of Interest

Compound Name: *Trasidrex*

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## Abstract

Cyclopenthiazide is a thiazide diuretic that has been a mainstay in the management of hypertension and edema for decades. Its efficacy stems from its specific action on the renal tubules, leading to increased natriuresis and diuresis. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, pharmacology, and analytical methodologies related to cyclopenthiazide. Detailed experimental protocols for its synthesis and analysis are provided, along with visualizations of its mechanism of action and analytical workflows to support further research and drug development endeavors.

## Molecular Structure and Physicochemical Properties

Cyclopenthiazide, with the IUPAC name 6-chloro-3-(cyclopentylmethyl)-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide, is a synthetic benzothiadiazine derivative.<sup>[1]</sup> The molecule is a racemic mixture.<sup>[2]</sup>

Table 1: Physicochemical Properties of Cyclopenthiazide

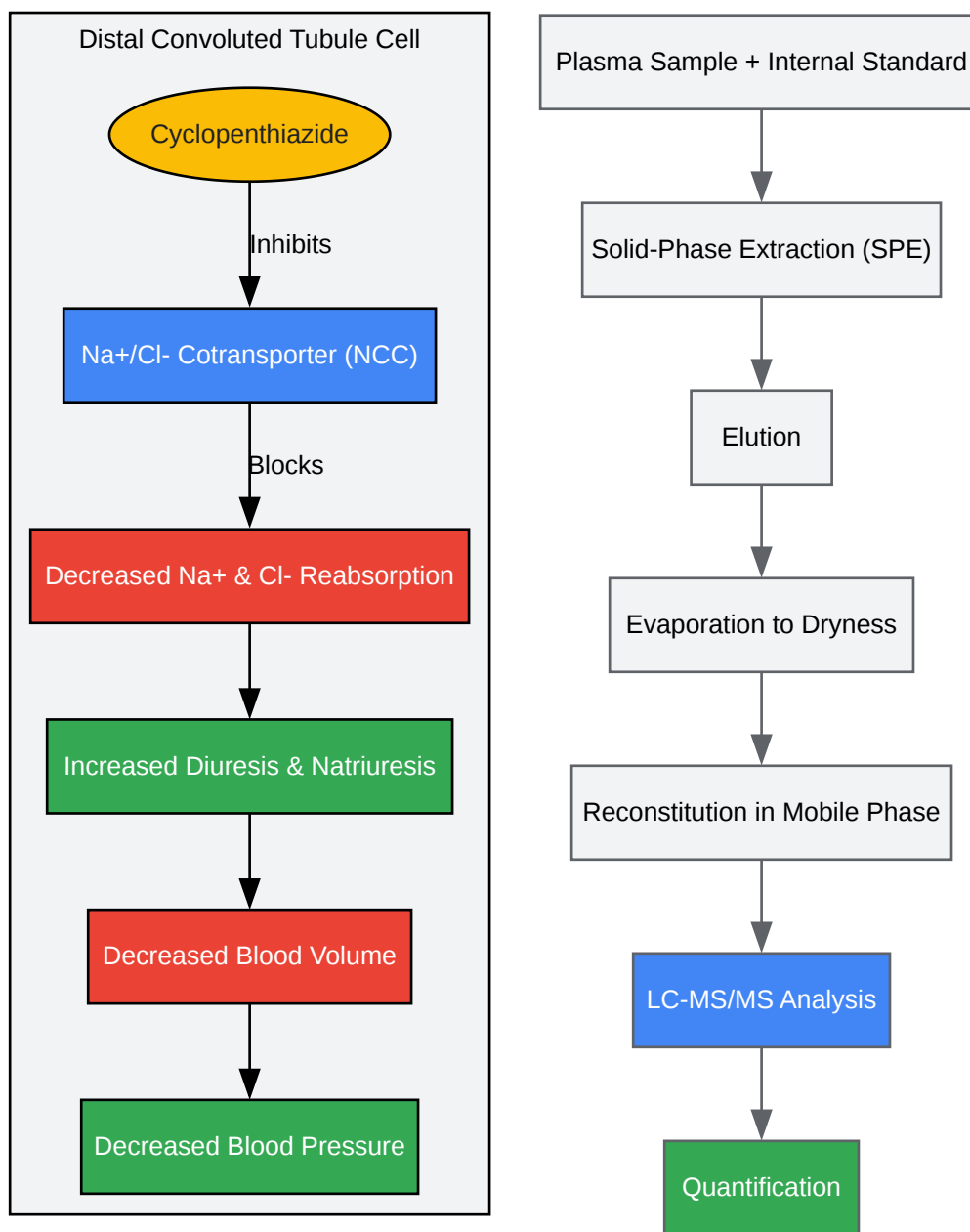
Property	Value	Reference(s)
Molecular Formula	C <sub>13</sub> H <sub>18</sub> ClN <sub>3</sub> O <sub>4</sub> S <sub>2</sub>	[1]
Molecular Weight	379.88 g/mol	[3]
CAS Number	742-20-1	[1]
Appearance	White to off-white solid	[4]
Melting Point	230 °C	[4]
Water Solubility	0.279 mg/mL	[5]
pKa (Strongest Acidic)	9.07	[5]

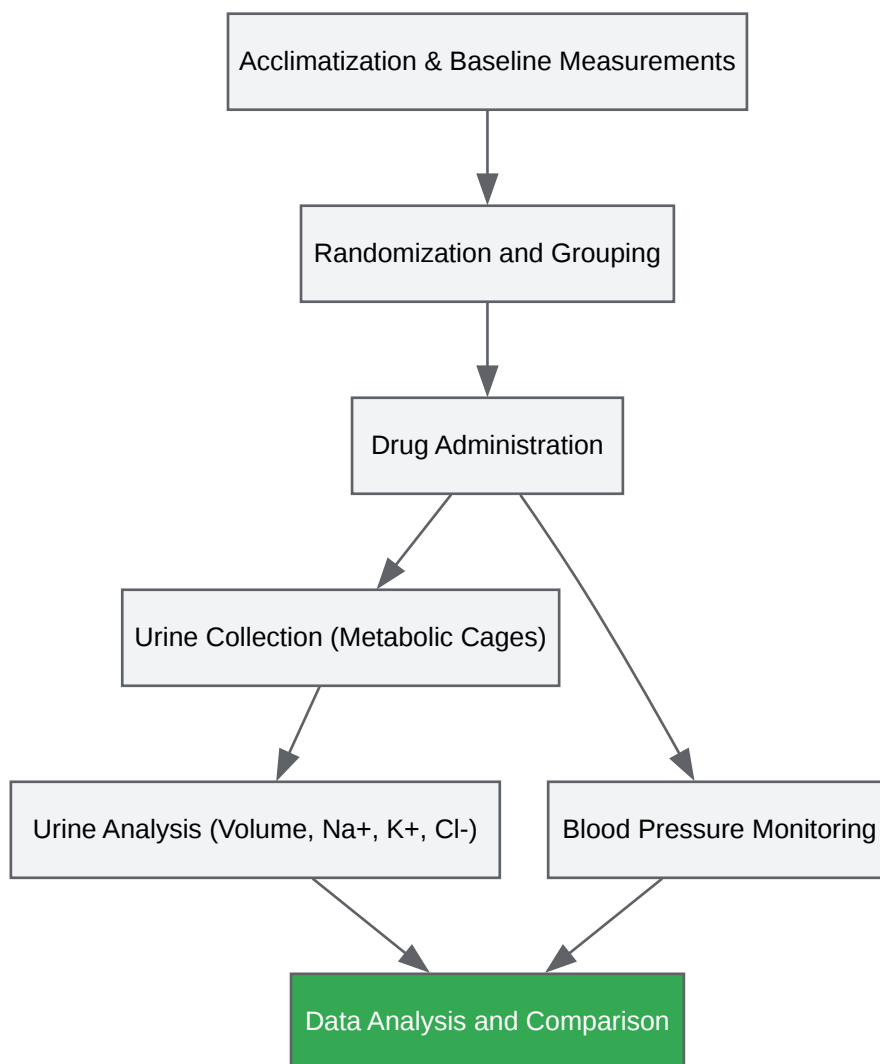
## Pharmacology

### Mechanism of Action

The primary mechanism of action of cyclopenthiazide is the inhibition of the Na<sup>+</sup>-Cl<sup>-</sup> cotransporter (NCC) located in the apical membrane of the distal convoluted tubule (DCT) in the kidneys.[6] By blocking the reabsorption of sodium and chloride ions from the tubular fluid, cyclopenthiazide increases the osmotic pressure within the tubule, leading to enhanced excretion of water, sodium, and chloride.[7] This diuretic and natriuretic effect reduces extracellular fluid volume, a key factor in its antihypertensive action.[7]

Long-term therapy with thiazide diuretics is also thought to lower blood pressure by reducing peripheral vascular resistance.[6] A proposed secondary mechanism involves the activation of calcium-activated potassium channels in vascular smooth muscle cells, leading to hyperpolarization and vasorelaxation.[8]





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